

Stability and Storage of Ethyl 4-aminothiazole-5-carboxylate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 4-aminothiazole-5-carboxylate

Cat. No.: B176662

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Ethyl 4-aminothiazole-5-carboxylate**, a key intermediate in pharmaceutical synthesis. Understanding the stability profile of this compound is critical for ensuring its quality, purity, and performance in drug development and manufacturing processes. This document outlines potential degradation pathways, recommended storage and handling procedures, and generalized experimental protocols for conducting stability studies.

Overview of Chemical Stability

Ethyl 4-aminothiazole-5-carboxylate is a solid, pale yellow powder that is sensitive to heat, moisture, and light.^[1] Its chemical structure, featuring an aminothiazole ring and an ethyl ester group, presents several potential pathways for degradation under stress conditions. The primary stability concerns include hydrolysis, oxidation, and photodegradation.

Table 1: Summary of Physicochemical Properties and Stability Information

Parameter	Value/Information	Source
CAS Number	152300-59-9	
Molecular Formula	C ₆ H ₈ N ₂ O ₂ S	
Molecular Weight	172.21 g/mol	
Physical State	Solid, powder/crystal	[1]
Appearance	White to Yellow to Orange	
Melting Point	159.0 to 163.0 °C	
Solubility	Insoluble in water, slightly soluble in Methanol	
Sensitivity	Heat, moisture, and light sensitive	[1]

Recommended Storage and Handling

To maintain the integrity and purity of **Ethyl 4-aminothiazole-5-carboxylate**, strict adherence to proper storage and handling protocols is essential.

Table 2: Recommended Storage and Handling Conditions

Condition	Recommendation
Temperature	Refrigerated (0-10°C)
Atmosphere	Store under an inert gas.
Container	Keep container tightly closed.
Environment	Store in a dry and well-ventilated place.
Light Exposure	Protect from light.

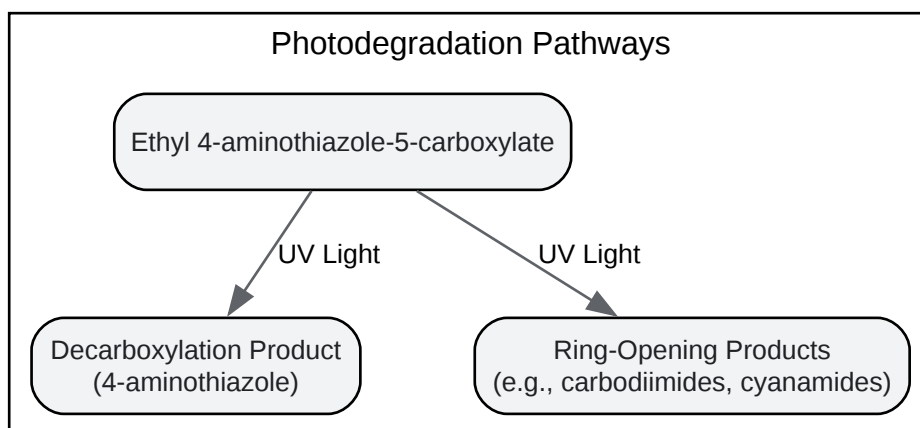
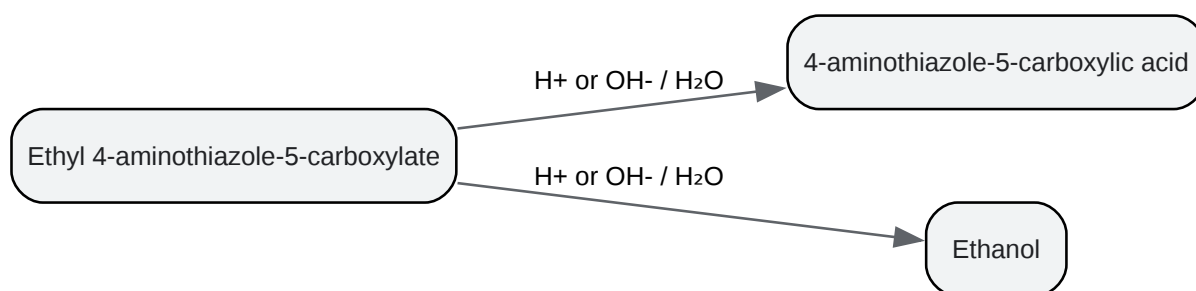
For handling, it is advised to use personal protective equipment (PPE), including eye shields and gloves.[2] Handling should occur in a well-ventilated area to avoid inhalation of dust.

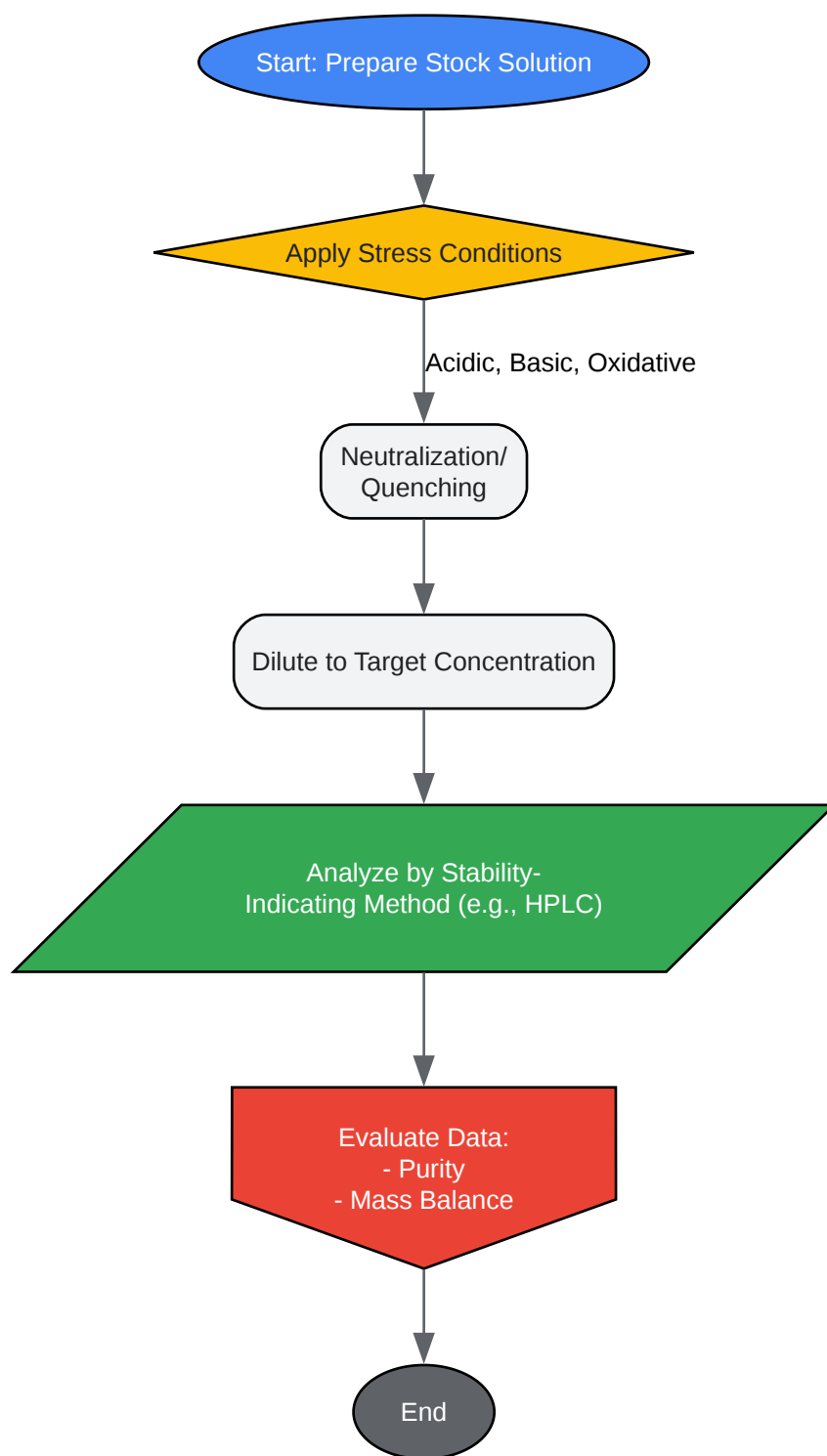
Potential Degradation Pathways

Forced degradation studies are crucial for identifying potential degradation products and understanding the stability of a molecule.^{[3][4]} While specific degradation data for **Ethyl 4-aminothiazole-5-carboxylate** is not readily available in the public domain, potential degradation pathways can be inferred from its chemical structure and studies on analogous compounds.

Hydrolytic Degradation

The ester linkage in **Ethyl 4-aminothiazole-5-carboxylate** is susceptible to hydrolysis under both acidic and basic conditions. This reaction would yield 4-aminothiazole-5-carboxylic acid and ethanol.





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